

Technical Guide: Properties of Aminonitriles and Aminosilanes

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Compound of Interest

Compound Name: 1-Cyanoethyl(diethylamino)dimethylsilane

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Disclaimer: Information regarding the specific chemical entity "**1-Cyanoethyl(diethylamino)dimethylsilane**" is not readily available in public chemical databases and literature. This guide provides a detailed overview of the chemical properties, experimental protocols, and relevant data for two closely related structural analogs: 3-(Diethylamino)propanenitrile and Bis(diethylamino)dimethylsilane. These compounds share key functional groups with the requested molecule and provide valuable insights into its expected chemical behavior.

Introduction

This technical guide is intended for researchers, scientists, and professionals in drug development and materials science. It outlines the chemical and physical properties of 3-(Diethylamino)propanenitrile, which possesses the cyanoethyl and diethylamino moieties, and Bis(diethylamino)dimethylsilane, which contains the diethylamino and dimethylsilyl groups. The juxtaposition of data for these analogs offers a comprehensive understanding of the constituent functional groups.

Chemical and Physical Properties

The properties of 3-(Diethylamino)propanenitrile and Bis(diethylamino)dimethylsilane are summarized below. These tables facilitate a comparative analysis of their physical and chemical characteristics.

Table 1: Properties of 3-(Diethylamino)propanenitrile

Property	Value	Reference
CAS Number	5351-04-2	[1][2][3]
Molecular Formula	C ₇ H ₁₄ N ₂	[2][3]
Molecular Weight	126.20 g/mol	[1][2]
Appearance	Liquid	
Purity	98%	
Storage Temperature	4°C, protect from light	

Table 2: Properties of Bis(diethylamino)dimethylsilane

Property	Value	Reference
CAS Number	4669-59-4	[4][5]
Molecular Formula	C ₁₀ H ₂₆ N ₂ Si	[4][5]
Molecular Weight	202.42 g/mol	[4][5]
Appearance	Colorless to slightly yellow liquid	[4]
Density	0.826 g/mL	[4][5][6]
Boiling Point	192-195 °C	[5][6]
Flash Point	35 °C	[4][5][6]
Refractive Index	n _{20/D} 1.4350	[6]
Purity	≥ 95%	[5]
Storage Conditions	Store under inert gas	[4]

Experimental Protocols

Detailed experimental procedures for the synthesis of these specific compounds are not extensively published. However, a representative synthesis for a structurally similar compound,

bis(diethylamino)silane, is described in patent literature. This can serve as a model protocol.

Synthesis of Bis(diethylamino)silane

This synthesis involves the reaction of a lithium salt of diethylamine with dichlorosilane.^[7]

Step 1: Preparation of Lithium Diethylamide

- In an inert atmosphere, diethylamine is dissolved in a suitable solvent.
- An organolithium reagent (e.g., n-butyllithium) is added dropwise to the diethylamine solution at a controlled temperature ranging from -80 to -30 °C.^[7]
- The molar ratio of diethylamine to the organolithium reagent is typically maintained between 1:1 and 1.2:1.^[7]
- The reaction mixture is stirred for 10-12 hours to ensure the complete formation of the lithium diethylamide intermediate.^[7]

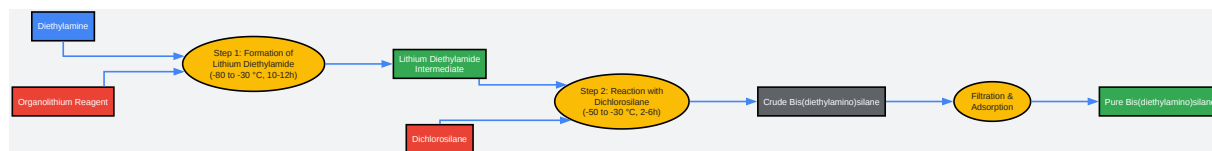
Step 2: Synthesis of Bis(diethylamino)silane

- Dichlorosilane is added to the freshly prepared lithium diethylamide intermediate with continuous stirring.^[7]
- The reaction is maintained at a temperature between -50 and -30 °C for 2-6 hours.^[7]
- The reaction proceeds via the displacement of chloride ions from dichlorosilane by the diethylamide nucleophile.
- The final product, bis(diethylamino)silane, is obtained after filtration and purification by adsorption techniques.^[7]

Mandatory Visualizations

Diagram 1: Synthesis of Bis(diethylamino)silane

The following diagram illustrates the two-step synthesis of bis(diethylamino)silane from diethylamine and dichlorosilane.



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Caption: Synthetic pathway for bis(diethylamino)silane.

Reactivity and Applications

3-(Diethylamino)propanenitrile: This molecule contains both a nitrile and a tertiary amine group. The nitrile group can undergo hydrolysis to form carboxylic acids or amides, and reduction to yield primary amines.[1] The tertiary amine group imparts basic and nucleophilic properties.[1] This bifunctionality makes it a versatile building block in the synthesis of pharmaceuticals and agrochemicals.[1]

Bis(diethylamino)dimethylsilane: This aminosilane is reactive towards protic solvents and moisture.[6] It is utilized as a silane coupling agent to enhance adhesion between organic and inorganic materials, particularly in coatings and adhesives.[5] It also serves as a precursor in the synthesis of silicone polymers, imparting flexibility and thermal stability.[5][8] Additionally, it finds application in surface modification to create hydrophobic or oleophobic surfaces and as a reagent in organic synthesis.[5][8] In the semiconductor industry, it plays a role in the deposition of silicon-based thin films.[5]

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